

Long-term storage and handling of Tyrphostin AG 112

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Compound of Interest

Compound Name: Tyrphostin AG 112

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Technical Support Center: Tyrphostin AG 112

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of **Tyrphostin AG 112**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Tyrphostin AG 112**?

A1: For long-term stability, **Tyrphostin AG 112** in its solid, powdered form should be stored at -20°C for up to 3 years.[1][2]

Q2: How should I store **Tyrphostin AG 112** once it is dissolved in a solvent?

A2: Stock solutions of **Tyrphostin AG 112** should be aliquoted to avoid repeated freeze-thaw cycles.[1][3] For storage, it is recommended to keep these solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2]

Q3: In which solvents is **Tyrphostin AG 112** soluble?

A3: **Tyrphostin AG 112** is highly soluble in DMSO, with a concentration of up to 125 mg/mL (529.15 mM) achievable with the help of ultrasonication.[1][2] It is important to use newly opened, hygroscopic DMSO for the best solubility results.[1][2]



Q4: What is the primary mechanism of action for Tyrphostin AG 112?

A4: **Tyrphostin AG 112** functions as an inhibitor of Epidermal Growth Factor Receptor (EGFR) phosphorylation.[1] By blocking this phosphorylation, it interferes with the downstream signaling pathways that are dependent on EGFR activation.

Troubleshooting Guide

Issue 1: My **Tyrphostin AG 112** powder is difficult to dissolve.

- Possible Cause: The compound may not be readily soluble without assistance.
- Solution: Use of an ultrasonic bath can aid in the dissolution of **Tyrphostin AG 112** in DMSO.[1][2] Ensure you are using a fresh, high-quality DMSO, as absorbed moisture can negatively impact solubility.[1][2]

Issue 2: I am observing precipitation of the compound in my in vivo working solution.

- Possible Cause: The compound may be coming out of solution when diluted into aqueous buffers.
- Solution: For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[1] A common protocol involves first dissolving the compound in an organic solvent like DMSO and then sequentially adding co-solvents such as PEG300 and Tween-80 before the final saline solution.[1] If precipitation occurs, gentle heating and/or sonication can help to redissolve the compound.[1]

Issue 3: My experimental results are inconsistent or show a loss of compound activity.

- Possible Cause 1: Improper storage of stock solutions.
- Solution 1: Ensure that stock solutions are aliquoted and stored at the correct temperatures (-80°C for up to 6 months, -20°C for up to 1 month) to prevent degradation from repeated freeze-thaw cycles.[1][2]
- Possible Cause 2: Degradation of the compound in the working solution.



• Solution 2: Prepare working solutions fresh before each experiment. For in vivo studies, use the prepared solution on the same day.[1]

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	236.23 g/mol	[1]
Formula	C13H8N4O	[1]
CAS Number	144978-82-5	[1]
Appearance	Solid, Light yellow to yellow powder	[1]
Purity	>95% (HPLC)	[4]

Storage Conditions

Form	Temperature	Duration	Reference
Powder	-20°C	3 years	[1][2]
In Solvent	-80°C	6 months	[1][2]
In Solvent	-20°C	1 month	[1][2]

Solubility

Solvent	Concentration	Notes	Reference
DMSO	125 mg/mL (529.15 mM)	Ultrasonic assistance may be needed. Use fresh DMSO.	[1][2]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

• Weighing: Accurately weigh out 1 mg of Tyrphostin AG 112 powder.



- Dissolution: Add 0.4233 mL of fresh, high-quality DMSO to the powder.[1]
- Mixing: Vortex the solution and use an ultrasonic bath if necessary to ensure the compound is fully dissolved.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).
 [1][2]

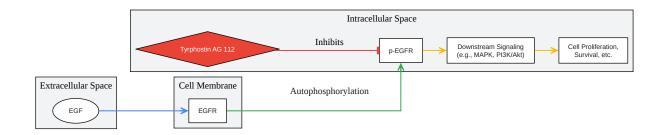
In Vivo Formulation Protocol

This protocol is an example for preparing a working solution for in vivo experiments. The final concentrations of the components are 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]

- Prepare Stock: Start with a clear, pre-prepared stock solution of Tyrphostin AG 112 in DMSO (e.g., 20.8 mg/mL).
- Add PEG300: In a sterile tube, add 400 μ L of PEG300. To this, add 100 μ L of the DMSO stock solution and mix thoroughly.
- Add Tween-80: Add 50 μ L of Tween-80 to the mixture and mix again until the solution is homogeneous.
- Add Saline: Add 450 μ L of saline to bring the total volume to 1 mL. Mix thoroughly.
- Use Promptly: This working solution should be prepared fresh on the day of the experiment.
 [1] If any precipitation is observed, gentle warming or sonication can be used to aid dissolution.

Visualizations

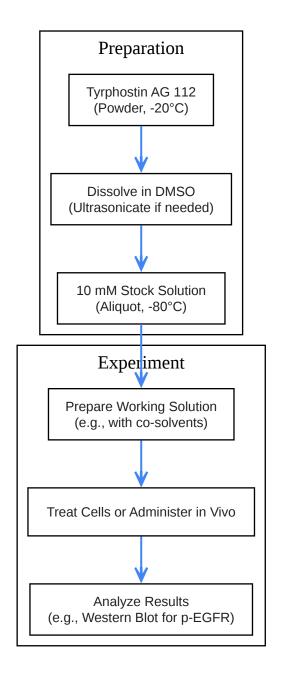




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Caption: EGFR Signaling Pathway Inhibition by Tyrphostin AG 112.





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Caption: General Experimental Workflow for **Tyrphostin AG 112**.

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